

Personal protective equipment for handling 1-(Furan-2-yl)ethanol

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Compound of Interest

Compound Name: 1-(Furan-2-yl)ethanol

Cat. No.: B057011

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Essential Safety and Handling Guide for 1-(Furan-2-yl)ethanol

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of laboratory chemicals is paramount. This guide provides essential, immediate safety and logistical information for the proper management of **1-(Furan-2-yl)ethanol**, a versatile building block in organic synthesis.

Chemical Identifier:

- CAS Number: 4208-54-0
- Molecular Formula: C₆H₈O₂
- Synonyms: 2-Furyl methyl carbinol, (Furan-2-yl)methanol

Hazard Identification and Personal Protective Equipment (PPE)

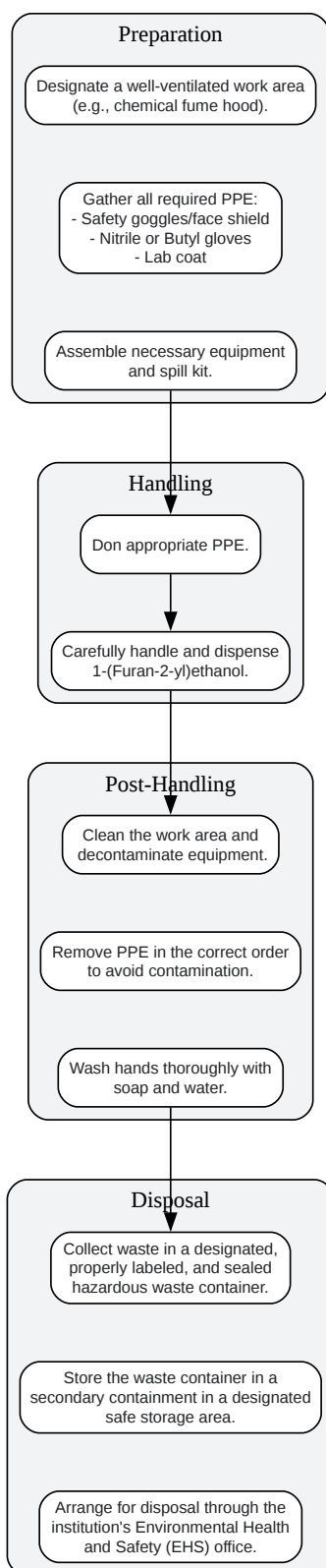
1-(Furan-2-yl)ethanol is classified as a substance that is harmful if swallowed, causes skin irritation, and results in serious eye irritation. It may also cause respiratory irritation. Therefore, strict adherence to PPE protocols is mandatory to minimize exposure and ensure laboratory safety.

Recommended Personal Protective Equipment:

PPE Category	Specification
Eye Protection	Chemical safety goggles or a face shield where splashing is a risk.
Hand Protection	Chemically resistant gloves are essential. While specific data for 1-(Furan-2-yl)ethanol is limited, Nitrile rubber or Butyl rubber gloves are recommended for handling similar organic alcohols. Always inspect gloves for integrity before use and change them immediately if contaminated.
Skin and Body Protection	A flame-retardant lab coat must be worn and kept fastened. Full-length pants and closed-toe shoes are required to protect the skin.
Respiratory Protection	Work in a well-ventilated area, preferably within a chemical fume hood. If ventilation is inadequate or if there is a risk of inhaling vapors, a NIOSH-approved respirator with an organic vapor cartridge should be used.

Operational Plan for Safe Handling

A systematic approach to handling **1-(Furan-2-yl)ethanol** is crucial to prevent accidents and exposure. The following workflow outlines the key steps for safe manipulation of this chemical in a laboratory setting.



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Figure 1. A stepwise workflow for the safe handling and disposal of **1-(Furan-2-yl)ethanol**.

Disposal Plan

Proper disposal of **1-(Furan-2-yl)ethanol** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Segregation:** Do not mix **1-(Furan-2-yl)ethanol** waste with other waste streams unless explicitly permitted by your institution's EHS guidelines. Furan-containing compounds may have specific disposal requirements.
- **Containerization:** All waste, including contaminated consumables like gloves and paper towels, must be collected in a designated hazardous waste container that is compatible with the chemical, properly sealed, and clearly labeled with its contents.
- **Storage:** Store waste containers in a cool, dry, and well-ventilated area, away from incompatible materials, and within secondary containment to prevent spills.
- **Disposal Route:** The disposal of chemical waste must be managed through your institution's Environmental Health and Safety (EHS) office. Never pour **1-(Furan-2-yl)ethanol** down the drain or dispose of it in regular trash.

By adhering to these safety and logistical protocols, researchers can confidently and safely handle **1-(Furan-2-yl)ethanol**, fostering a secure and productive laboratory environment. Always consult your institution's specific safety guidelines and the Safety Data Sheet (SDS) for the most comprehensive information.

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